

Application Notes and Protocols for the Characterization of FR198248

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Audience: Researchers, scientists, and drug development professionals.

Introduction

FR198248 is a hydroxylated 1,3-dihydroisobenzofuran compound isolated from the fermentation broth of the fungus Aspergillus terreus and Aspergillus flavipes.[1][2] This natural product has demonstrated notable biological activities, including anti-influenza and antibacterial properties.[1][2] These application notes provide detailed protocols for the isolation, purification, and characterization of **FR198248**, as well as for the evaluation of its biological activity.

Section 1: Physicochemical and Spectroscopic Characterization

The structural elucidation and confirmation of **FR198248** rely on a combination of spectroscopic techniques. Below is a summary of its key physicochemical properties and the protocols for obtaining the spectroscopic data.

Physicochemical Properties of FR198248



Property	Value	
Appearance	Colorless needles	
Molecular Formula	C9H10O5	
Molecular Weight	198.17 g/mol	
Melting Point	185-187 °C	
Optical Rotation	[α]D ²⁵ +28° (c 0.5, MeOH)	
UV (MeOH) λmax (log ε)	218 (4.16), 298 (3.68) nm	
IR (KBr) νmax	3350, 1610, 1500, 1280, 1100 cm ⁻¹	

Protocols for Spectroscopic Analysis

- 1.2.1 Nuclear Magnetic Resonance (NMR) Spectroscopy
- Purpose: To elucidate the carbon and proton framework of the molecule.
- Instrumentation: A standard NMR spectrometer (e.g., Bruker Avance 600 MHz).
- Protocol:
 - Dissolve approximately 5-10 mg of purified FR198248 in a suitable deuterated solvent (e.g., DMSO-d₆ or Methanol-d₄).
 - Transfer the solution to a 5 mm NMR tube.
 - Acquire ¹H NMR and ¹³C NMR spectra.
 - Use Tetramethylsilane (TMS) as an internal standard.[3]
 - For further structural confirmation, 2D NMR experiments such as COSY, HSQC, and HMBC can be performed.

¹H and ¹³C NMR Spectroscopic Data of **FR198248** (in DMSO-d₆)



Position	¹³ C (ppm)	¹H (ppm, mult., J in Hz)
1	98.5	6.05 (s)
3	65.1	4.85 (d, 12.0), 4.95 (d, 12.0)
3a	118.5	
4	145.1	_
5	135.2	_
6	140.8	_
7	115.7	_
7a	145.1	_
4-CH ₃	8.2	1.95 (s)

1.2.2 Mass Spectrometry (MS)

- Purpose: To determine the molecular weight and elemental composition.
- Instrumentation: A high-resolution mass spectrometer (e.g., ESI-TOF).
- Protocol:
 - Prepare a dilute solution of FR198248 in a suitable solvent (e.g., methanol or acetonitrile).
 - Infuse the sample directly into the electrospray ionization (ESI) source.
 - Acquire the mass spectrum in both positive and negative ion modes.
 - The high-resolution mass data can be used to confirm the elemental composition.
- 1.2.3 Infrared (IR) and Ultraviolet-Visible (UV-Vis) Spectroscopy
- Purpose: To identify functional groups and conjugated systems.
- Instrumentation: FT-IR spectrometer and UV-Vis spectrophotometer.



Protocols:

- IR Spectroscopy: Prepare a KBr pellet containing a small amount of FR198248 and acquire the spectrum.
- UV-Vis Spectroscopy: Dissolve FR198248 in methanol and record the absorption spectrum.[4]

Section 2: Isolation and Purification of FR198248

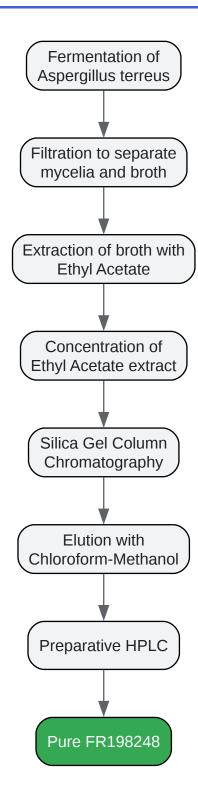
The following protocol details the fermentation of Aspergillus terreus and the subsequent isolation and purification of **FR198248**.

Fermentation of Aspergillus terreus

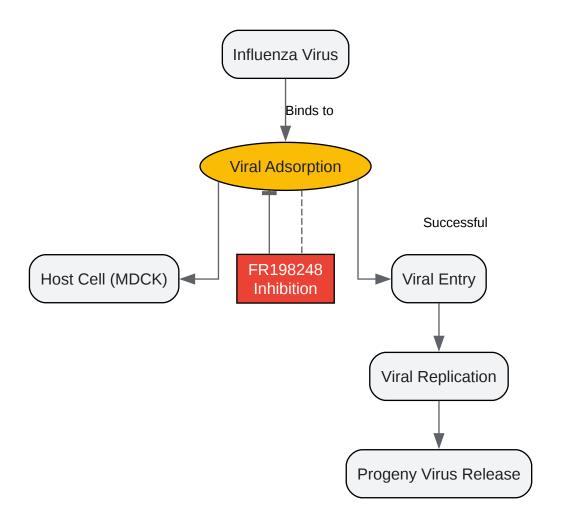
- Organism: Aspergillus terreus No. 13830.
- Seed Culture Medium: Glucose (1%), Maltose (2%), Peptone (0.5%), Yeast Extract (0.5%), Corn Steep Liquor (0.5%), (NH₄)₂SO₄ (0.2%), CaCO₃ (0.2%). Adjust pH to 6.0 before sterilization.
- Production Medium: Soluble Starch (5%), Glycerol (1%), Pharmamedia (1%), Dried Yeast (0.5%), (NH₄)₂SO₄ (0.2%), K₂HPO₄ (0.1%), MgSO₄·7H₂O (0.05%), Adekanol LG-109 (0.05%). Adjust pH to 6.5 before sterilization.
- Protocol:
 - Inoculate the seed culture medium with Aspergillus terreus and incubate at 25°C for 3 days on a rotary shaker.
 - Transfer the seed culture to the production medium.
 - Ferment for 7 days at 25°C with agitation.

Isolation and Purification Workflow









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- 4. solubilityofthings.com [solubilityofthings.com]
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